

# Application of Capillary Electrophoresis for the Separation of Salicyluric Acid

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## Compound of Interest

Compound Name: *Salicyluric Acid*

Cat. No.: *B018661*

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## Application Note

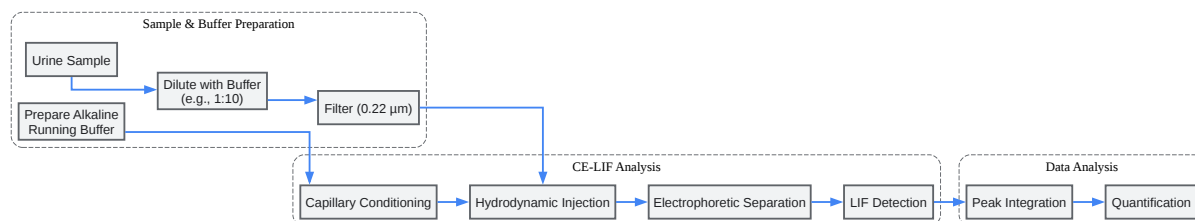
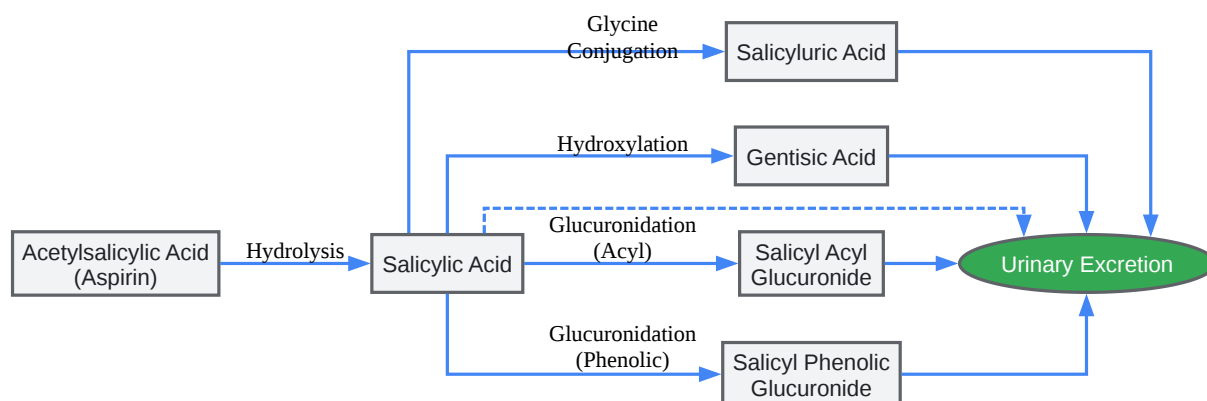
Audience: Researchers, scientists, and drug development professionals.

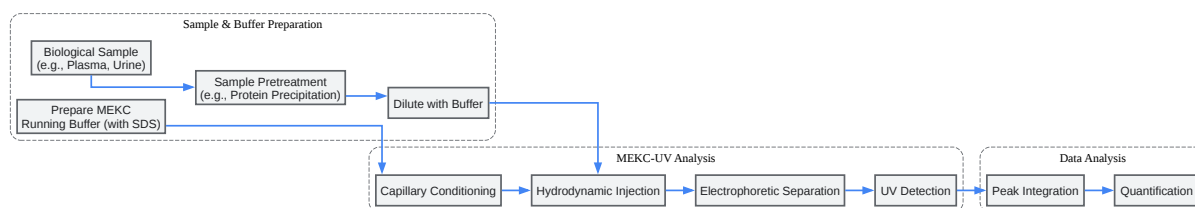
## Introduction

**Salicyluric acid** is a primary metabolite of salicylic acid (a key active metabolite of aspirin), formed through conjugation with glycine. The monitoring of **salicyluric acid** in biological fluids such as urine is crucial for pharmacokinetic studies, drug metabolism research, and in the clinical assessment of salicylate exposure and toxicity. Capillary Electrophoresis (CE) offers a powerful analytical technique for the separation and quantification of **salicyluric acid**, providing advantages of high separation efficiency, short analysis times, and minimal sample and reagent consumption. This application note details two primary CE-based methodologies for the analysis of **salicyluric acid**: Capillary Zone Electrophoresis (CZE) with Laser-Induced Fluorescence (LIF) detection and Micellar Electrokinetic Chromatography (MEKC) with UV detection.

## Signaling Pathway of Salicylate Metabolism

The metabolic conversion of acetylsalicylic acid (aspirin) to its excretable metabolites, including **salicyluric acid**, is a key pathway in drug disposition. Understanding this pathway is essential for interpreting analytical results.





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